

Allyl Benzoate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Allyl benzoate*

Cat. No.: *B1265447*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl benzoate (CAS No. 583-04-0) is a benzoate ester of benzoic acid and allyl alcohol.^[1] It is a colorless to pale yellow liquid with a characteristic fruity odor.^[2] This document provides an in-depth technical guide on the safety and handling precautions for **Allyl benzoate**, intended for use by researchers, scientists, and drug development professionals. While **Allyl benzoate** is not classified as a hazardous chemical under the Globally Harmonized System (GHS), proper handling and safety precautions are essential in a laboratory setting.^[3] This guide summarizes key physical, chemical, and toxicological properties, outlines safe handling procedures, and provides detailed experimental protocols for safety assessment based on established guidelines.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Allyl benzoate** is presented in Table 1. This data is essential for understanding its behavior and for implementing appropriate storage and handling procedures.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₂	[3]
Molecular Weight	162.19 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Fruity, sweet, cherry, berry	[4]
Boiling Point	82-85 °C @ 5 mmHg	[3]
Flash Point	>93.3°C (>200°F)	[4]
Density	1.05 g/cm ³ at 25°C	[4]
Solubility	Insoluble in water. Soluble in alcohol and oils.	[4]
Vapor Pressure	0.02 mmHg @ 25°C	[4]

Toxicological Data

Comprehensive toxicological data for **Allyl benzoate** is limited, with many standard acute toxicity values reported as "not available" or "unknown".^[4] However, data for structurally related compounds, such as other alkyl benzoates and benzyl benzoate, can provide an indication of potential hazards. It is anticipated that **allyl benzoate** would be metabolized in the body to benzoic acid and allyl alcohol.^[1] Table 2 summarizes the available toxicological information.

Endpoint	Value (Allyl Benzoate)	Value (Related Compounds) & Comments	Reference
Acute Oral Toxicity (LD50)	Not available	Benzyl Benzoate (rat): 1700-3700 mg/kg. Methyl Benzoate (rat): 1350-3500 mg/kg. Suggests low to moderate acute oral toxicity for benzoate esters.	[5][6]
Acute Dermal Toxicity (LD50)	Not available	Benzyl Benzoate (rabbit): 4000 mg/kg. Methyl Benzoate (rabbit): >2000 mg/kg. Suggests low acute dermal toxicity.	[1][5]
Acute Inhalation Toxicity (LC50)	Not available	Benzyl Benzoate (rat): >5.02 mg/L. Indicates low acute inhalation toxicity.	[7]
Skin Irritation/Corrosion	Not classified as a skin irritant.	Benzyl Benzoate: Minimally irritating to rabbit skin.	[7]
Eye Irritation/Corrosion	Not classified as an eye irritant.	Benzyl Benzoate: Slightly irritating to the rabbit eye.	[7]
Skin Sensitization	Predicted to be a skin sensitizer.	Benzyl Benzoate: Slight to moderate dermal sensitizer.	[7][8]
Genotoxicity	Data not available.	Benzoic acid and benzyl alcohol: Generally not	[1][9]

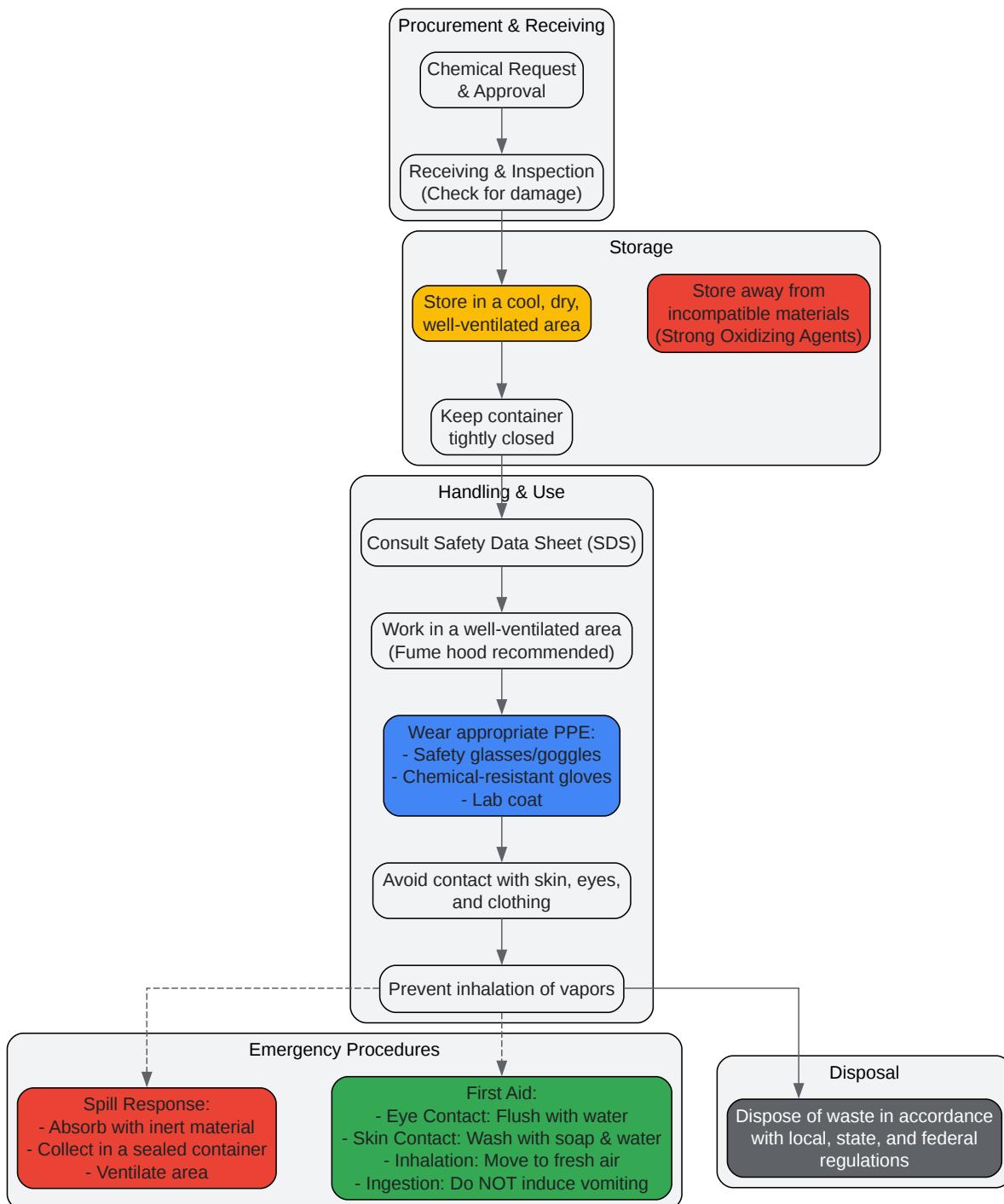
		genotoxic in most assays.	
Carcinogenicity	Data not available.	Benzoic acid and tested component alcohols: Not carcinogenic.	[1]
Reproductive/Developmental Toxicity	Data not available.	Benzoic acid and tested component alcohols: Not reproductive or developmental toxicants.	[1]

Hazard Identification and Classification

According to multiple sources, **Allyl benzoate** is not classified as a hazardous substance under the OSHA Hazard Communication Standard (29 CFR 1910.1200) or the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[3\]](#)[\[4\]](#) However, as with any chemical, it should be handled with care in a laboratory setting.

Safe Handling and Storage Workflow

A systematic approach to handling and storage is crucial for laboratory safety. The following diagram illustrates a logical workflow for the safe management of **Allyl benzoate**.



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Figure 1: Safe Handling Workflow for Allyl Benzoate.

Exposure Controls and Personal Protective Equipment (PPE)

To minimize potential exposure to **Allyl benzoate**, the following engineering controls and personal protective equipment are recommended:

- Engineering Controls: Work should be conducted in a well-ventilated area.[4] The use of a chemical fume hood is recommended, especially when working with larger quantities or when heating the substance.
- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles.[4]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene) and a laboratory coat.[4]
- Respiratory Protection: If ventilation is inadequate or if vapors are generated, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[4]

First-Aid Measures

In the event of exposure to **Allyl benzoate**, the following first-aid measures should be taken:

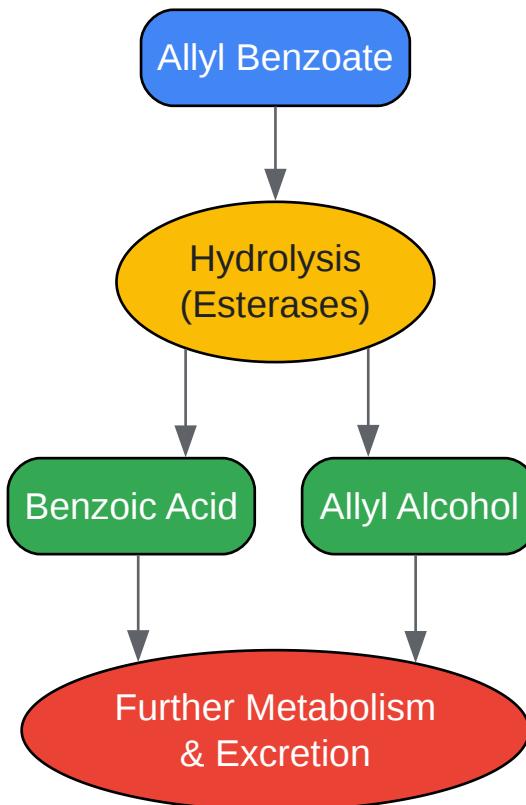
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[4]
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.[4]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[4]

Fire-Fighting and Accidental Release Measures

- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[4] Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]
- Accidental Release Measures: Ensure adequate ventilation.[4] Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, sealed container for disposal.[5] Prevent entry into waterways, sewers, basements, or confined areas.

Potential Metabolic Pathway

While specific signaling pathways for **Allyl benzoate** toxicity are not documented due to its low hazard profile, it is expected to undergo hydrolysis in the body. The following diagram illustrates the likely metabolic pathway.



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Figure 2: Potential Metabolic Pathway of **Allyl Benzoate**.

Experimental Protocols for Safety Assessment

The following sections describe standardized methodologies for assessing the potential skin and eye irritation and skin sensitization of a chemical like **Allyl benzoate**, based on OECD guidelines.

Skin Irritation Testing (based on OECD Guideline 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess skin irritation potential.[10][11]

Methodology:

- Test System: A commercially available, validated RhE model is used.
- Procedure:
 - The test chemical is applied topically to the RhE tissue.[11]
 - The tissue is incubated for a defined period (e.g., 60 minutes).[11]
 - Following incubation, the tissue is rinsed and placed in fresh culture medium for a post-exposure incubation period (typically 42-48 hours).
- Viability Assessment: Cell viability is determined using a quantitative assay, most commonly the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.[11]
- Data Interpretation: A chemical is identified as an irritant if the mean tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to the negative control.[11]

Eye Irritation Testing (based on OECD Guideline 405)

This in vivo test is designed to determine the potential of a substance to cause eye irritation or corrosion.[2][12]

Methodology:

- Test Animal: Healthy, young adult albino rabbits are typically used.[12]
- Procedure:

- A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal.[2] The other eye serves as an untreated control.[2]
- The eyes are examined at 1, 24, 48, and 72 hours after instillation.[12] Observations may be continued for up to 21 days if effects are persistent.[2]
- Scoring: Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored using a standardized system.[2]
- Data Interpretation: The severity and reversibility of the observed ocular effects determine the irritation classification. The use of analgesics and anesthetics is recommended to minimize pain and distress.[12]

Skin Sensitization Testing (based on OECD Guideline 429 - Local Lymph Node Assay)

The Local Lymph Node Assay (LLNA) is an in vivo method for identifying chemicals that have the potential to cause skin sensitization.[13]

Methodology:

- Test Animal: Mice are used for this assay.[13]
- Procedure:
 - The test substance is applied to the dorsal surface of the ears of the mice for three consecutive days.[13]
 - On day 6, a solution of ^3H -methyl thymidine is injected intravenously.
 - After a set period, the animals are euthanized, and the draining auricular lymph nodes are excised and weighed.
- Measurement: The proliferation of lymphocytes in the draining lymph nodes is measured by the incorporation of ^3H -methyl thymidine and is expressed as the Stimulation Index (SI).
- Data Interpretation: A substance is classified as a skin sensitizer if the Stimulation Index is ≥ 3 .[13]

Disposal Considerations

Waste materials and empty containers should be disposed of in accordance with all applicable local, state, and federal regulations.^[4] Do not allow the chemical to enter drains or waterways.

Conclusion

Allyl benzoate is a compound with a low hazard profile. However, adherence to standard laboratory safety practices is paramount. This guide provides essential information for the safe handling, storage, and disposal of **Allyl benzoate**. In the absence of comprehensive toxicological data for this specific compound, a cautious approach, informed by the properties of structurally related benzoate esters, is recommended. Researchers, scientists, and drug development professionals should always consult the most current Safety Data Sheet (SDS) before handling any chemical and ensure that appropriate engineering controls and personal protective equipment are in place.

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